

TPT-260: A Novel Modulator of Synaptic Function Through Retromer Complex Stabilization

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Compound of Interest

Compound Name: TPT-260

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

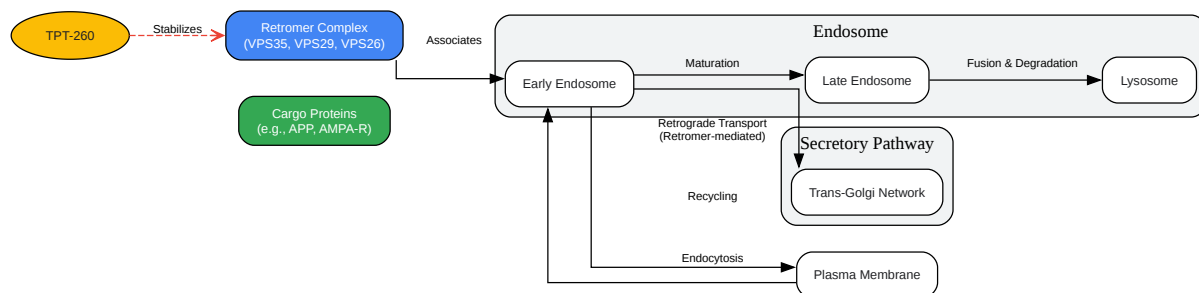
TPT-260, a small molecule chaperone of the retromer complex, has emerged as a promising therapeutic candidate for neurodegenerative disorders, particularly Alzheimer's disease. Its primary mechanism of action involves the stabilization of the retromer complex, a crucial component of the endosomal sorting machinery that governs the trafficking of transmembrane proteins. Dysregulation of this pathway is increasingly implicated in synaptic dysfunction, a key early event in the pathophysiology of many neurological diseases. This technical guide provides a comprehensive overview of the current understanding of **TPT-260**'s effect on synaptic function, consolidating available quantitative data, detailing relevant experimental protocols, and visualizing the underlying molecular pathways. While direct electrophysiological evidence of **TPT-260**'s impact on synaptic plasticity is still an emerging area of investigation, this guide synthesizes the existing robust data on its role in restoring cellular processes fundamental to synaptic health and function.

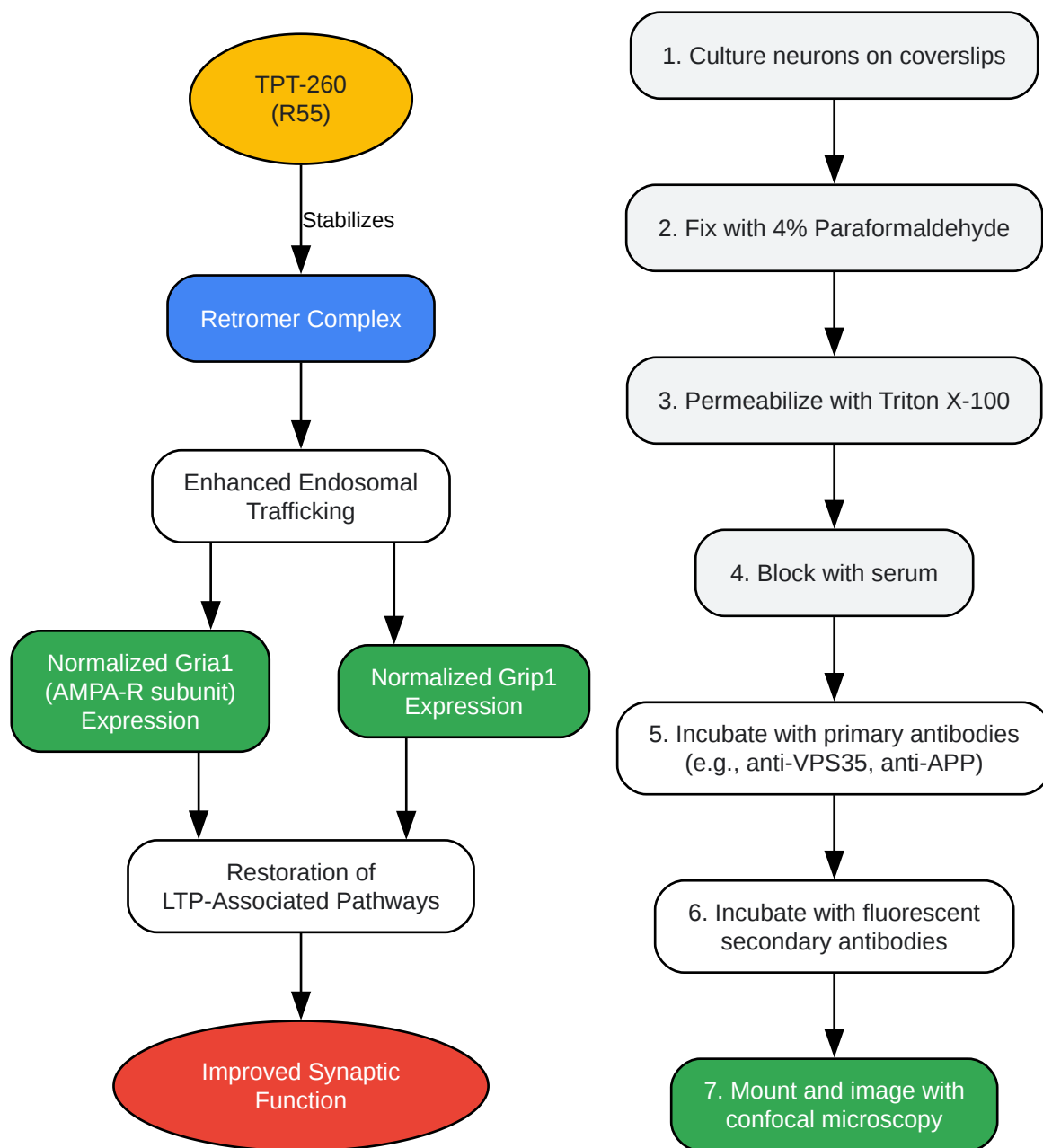
Introduction

Synaptic dysfunction is a hallmark of numerous neurodegenerative diseases, preceding overt neuronal loss and clinical symptoms.[1] The intricate machinery that maintains synaptic integrity and plasticity is heavily reliant on precise protein trafficking to and from the synapse. The retromer complex, a highly conserved protein assembly, plays a pivotal role in this process by mediating the retrograde transport of cargo proteins from endosomes to the trans-Golgi network (TGN).[2] **TPT-260** (also known as R55) is a pharmacological chaperone that stabilizes the retromer complex, thereby enhancing its function.[3][4] This guide explores the multifaceted effects of **TPT-260** on synaptic function, with a focus on its molecular mechanisms and the experimental evidence supporting its potential as a synaptoprotective agent.

Core Mechanism of Action: Retromer Stabilization

TPT-260 acts by binding to a pocket at the interface of the VPS35 and VPS29 subunits of the retromer core, increasing the thermal stability of the complex.[4] This stabilization enhances the overall levels and function of the retromer, leading to more efficient sorting and trafficking of its cargo proteins.





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